

Preparing PF-562271 HCl Stock Solution with DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: PF-562271 hydrochloride

Cat. No.: B10768282

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a dimethyl sulfoxide (DMSO) stock solution of PF-562271 HCl, a potent and selective inhibitor of Focal Adhesion Kinase (FAK).^{[1][2][3]} Included are key physicochemical properties, a step-by-step preparation protocol, and diagrams illustrating the experimental workflow and the FAK signaling pathway. Adherence to this protocol will support the accurate and reproducible use of PF-562271 HCl in pre-clinical research and drug development applications.

Introduction

PF-562271 HCl is a hydrochloride salt of PF-562271, an ATP-competitive and reversible inhibitor of Focal Adhesion Kinase (FAK) and to a lesser extent, Proline-rich Tyrosine Kinase 2 (Pyk2).^{[1][2][3]} With IC₅₀ values of 1.5 nM and 14 nM for FAK and Pyk2 respectively, it demonstrates high potency and selectivity.^{[1][4][5]} FAK is a non-receptor tyrosine kinase that plays a crucial role in cellular signaling pathways involved in cell adhesion, migration, proliferation, and survival.^{[6][7][8]} Dysregulation of the FAK signaling pathway is implicated in cancer progression and metastasis, making it a key target for therapeutic intervention.^{[8][9][10]} Accurate preparation of PF-562271 HCl stock solutions is critical for reliable in vitro and in vivo experimental outcomes. DMSO is a common solvent for this compound, though careful technique is required to achieve desired concentrations.^{[1][2]}

Physicochemical Properties and Inhibitory Concentrations

A summary of the quantitative data for PF-562271 HCl is presented in the table below for easy reference.

Property	Value
Molecular Weight	543.95 g/mol [1] [11]
Chemical Formula	C ₂₁ H ₂₁ ClF ₃ N ₇ O ₃ S [11]
Appearance	Solid powder [11]
Solubility in DMSO	≥26.35 mg/mL (with gentle warming) [12]
100 mg/mL (183.84 mM) [1]	
Solubility in Water	Insoluble [1]
Solubility in Ethanol	Insoluble [1]
IC ₅₀ (FAK)	1.5 nM [1] [2] [4]
IC ₅₀ (Pyk2)	13-14 nM [1] [4] [5]
Cell-based IC ₅₀ (pFAK)	5 nM [1]

Experimental Protocol: Preparation of a 10 mM PF-562271 HCl Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of PF-562271 HCl in DMSO.

Materials:

- PF-562271 HCl (solid powder)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer
- Water bath or heating block set to 37°C
- Ultrasonic bath (optional)
- Pipettes and sterile filter tips

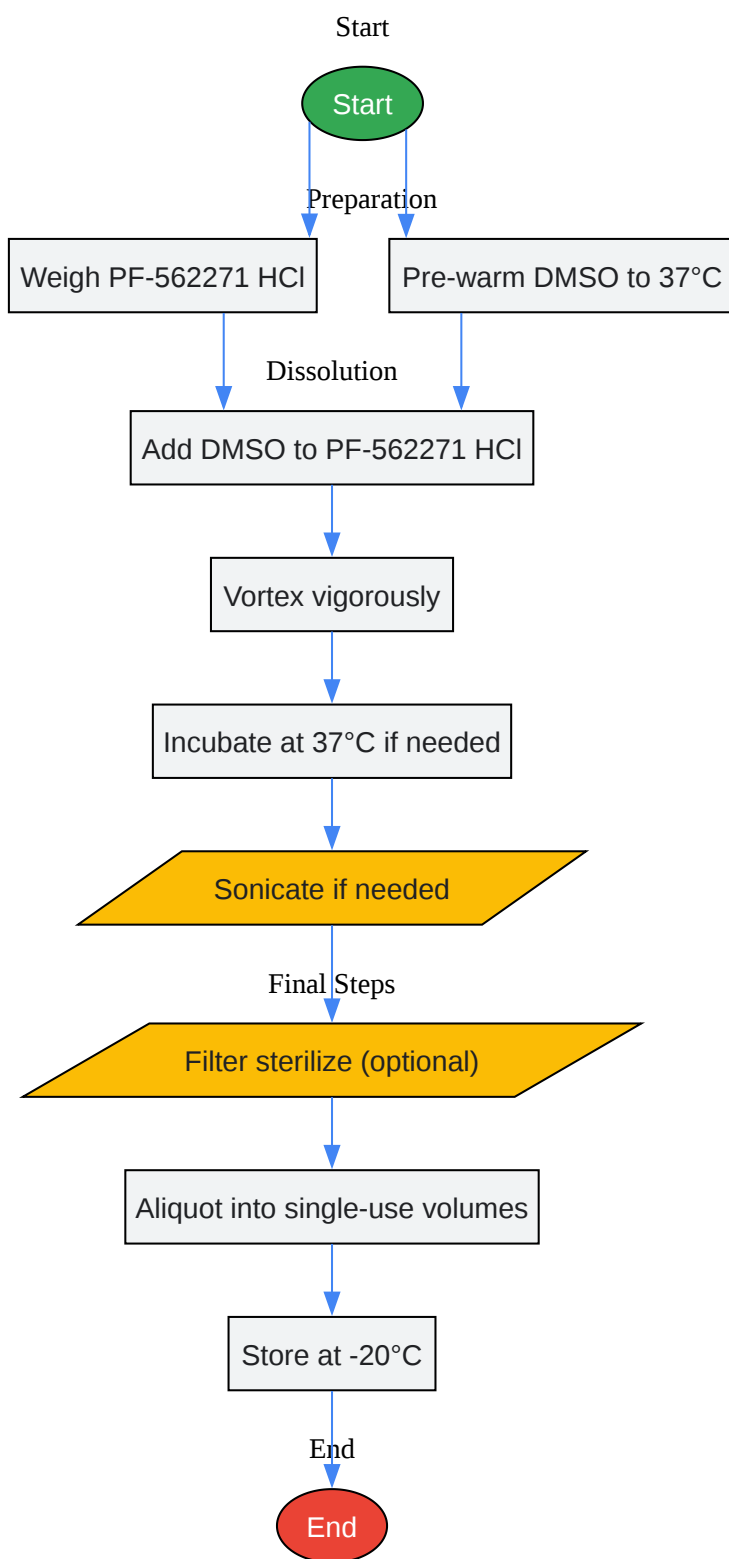
Procedure:

- Pre-warming the Solvent: Warm the DMSO to 37°C to aid in the dissolution of PF-562271 HCl.
- Weighing the Compound: Carefully weigh the desired amount of PF-562271 HCl powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.44 mg of PF-562271 HCl (Molecular Weight = 543.95 g/mol).
- Dissolution:
 - Add the pre-warmed DMSO to the vial containing the PF-562271 HCl powder.
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, incubate the vial at 37°C for 10-15 minutes, with intermittent vortexing.
 - For difficult-to-dissolve batches, a brief sonication in an ultrasonic bath can be beneficial.
- Sterilization (Optional): If required for your application (e.g., cell culture), filter the stock solution through a 0.22 µm syringe filter into a sterile tube.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

- Store the aliquots at -20°C for long-term storage (months to years) or at 4°C for short-term storage (days to weeks).[\[11\]](#)[\[13\]](#)

Visualizations

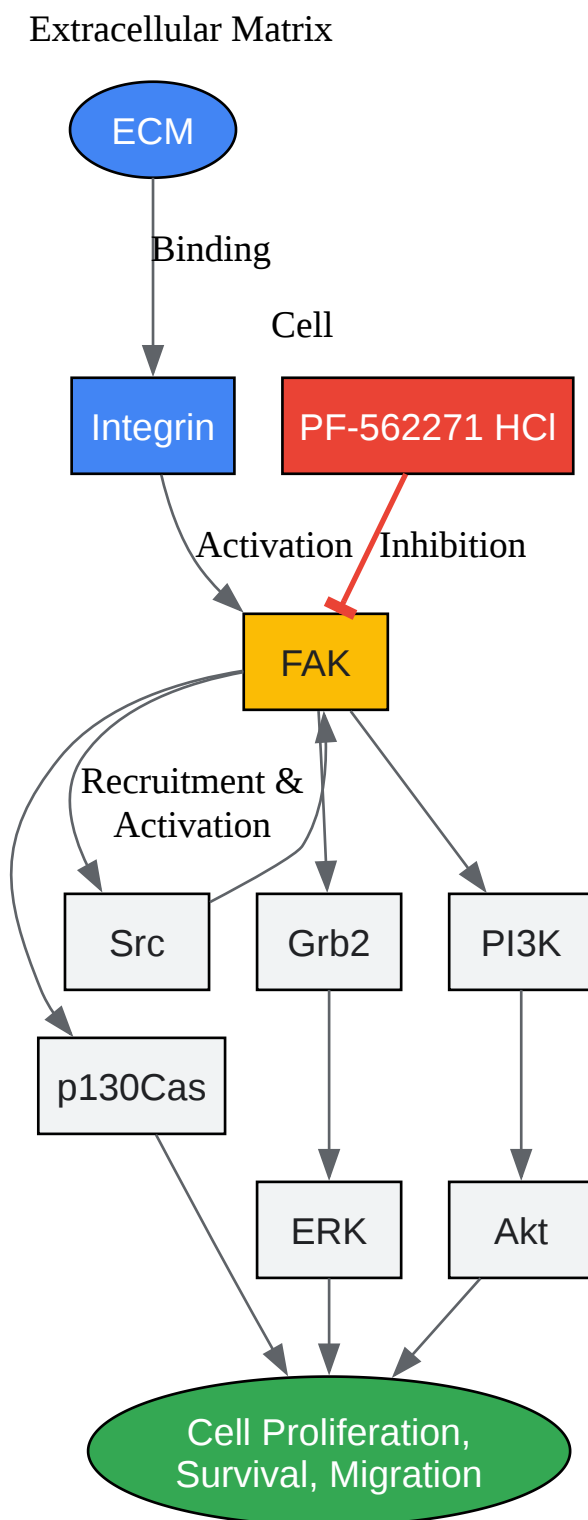
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing PF-562271 HCl stock solution.

FAK Signaling Pathway and Inhibition by PF-562271



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Caption: FAK signaling pathway and the inhibitory action of PF-562271.

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